

Isocetyl Myristate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Isocetyl myristate*

CAS No.: 83708-66-1

Cat. No.: B1602698

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Isocetyl myristate, the ester of isocetyl alcohol and myristic acid, is a versatile compound widely utilized in the cosmetic and pharmaceutical industries. This technical guide provides an in-depth overview of its physical and chemical properties, synthesis, and its primary mechanism of action as a skin emollient and penetration enhancer. The information is presented to support research, development, and formulation activities involving this compound.

Introduction

Isocetyl myristate is a non-greasy emollient known for imparting a smooth and silky feel to topical formulations.[1] Its chemical nature as a fatty acid ester provides it with properties that are highly desirable in skincare, haircare, and dermatological preparations.[1][2] This document outlines the key physicochemical characteristics of **isocetyl myristate**, details of its synthesis, and its functional role in topical applications.

Physical and Chemical Properties

Isocetyl myristate is an oily liquid that is practically odorless and insoluble in water, but soluble in most organic solvents.^{[2][3]} It is known for its low viscosity and low solidification point.^{[2][4]}

Quantitative Physical and Chemical Data

The following table summarizes the key quantitative properties of **isocetyl myristate**. For comparative purposes, data for the closely related compound, isopropyl myristate, is also included where specific data for **isocetyl myristate** was not available in the reviewed literature.

Property	Isocetyl Myristate	Isopropyl Myristate (for comparison)
Molecular Formula	C ₃₀ H ₆₀ O ₂ [5]	C ₁₇ H ₃₄ O ₂ [6]
Molecular Weight	452.8 g/mol [5]	270.45 g/mol [7]
IUPAC Name	14-methylpentadecyl tetradecanoate[5]	propan-2-yl tetradecanoate[6]
CAS Number	83708-66-1[2]	110-27-0[8]
Appearance	Clear liquid[1]	Clear, colorless, oily liquid[7][9]
Odor	Practically odorless[2]	Odorless[10]
Density (g/cm ³)	Data not available	0.850[7]
Boiling Point (°C)	Data not available	167 @ 9 mmHg[7]
Melting Point (°C)	Low solidification point[2]	~3[6]
Refractive Index (20°C)	1.450–1.460[1]	1.434 - 1.438[8]
Acid Value (mg KOH/g)	≤ 1.0[1]	≤ 1.0[11]
Saponification Value (mg KOH/g)	190–210[1]	202 - 212[11]
Solubility	Insoluble in water; soluble in most organic solvents[2][3]	Soluble in castor oil, cottonseed oil, acetone, chloroform, ethyl acetate, ethanol, toluene, and mineral oil; practically insoluble in glycerol, propylene glycol.[6]

Experimental Protocols

Synthesis of Isocetyl Myristate

Isocetyl myristate is synthesized via the esterification of myristic acid with isocetyl alcohol.[12]

This reaction is typically catalyzed by an acid.

Materials:

- Myristic acid
- Isocetyl alcohol
- Acid catalyst (e.g., p-toluenesulfonic acid)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Dean-Stark apparatus
- Reaction flask, condenser, heating mantle, and magnetic stirrer
- Sodium bicarbonate solution (for neutralization)
- Anhydrous sodium sulfate (for drying)
- Rotary evaporator

Procedure:

- Charge the reaction flask with myristic acid, isocetyl alcohol, and the acid catalyst in a suitable solvent like toluene.
- Assemble the Dean-Stark apparatus with the reaction flask and condenser.
- Heat the reaction mixture to reflux with continuous stirring. The water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the progress of the reaction by measuring the amount of water collected. The reaction is considered complete when the theoretical amount of water has been collected.
- Cool the reaction mixture to room temperature.
- Neutralize the acid catalyst by washing the organic phase with a sodium bicarbonate solution.
- Separate the organic layer and wash it with water until the aqueous layer is neutral.

- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude **isocetyl myristate**.
- The product can be further purified by vacuum distillation if required.

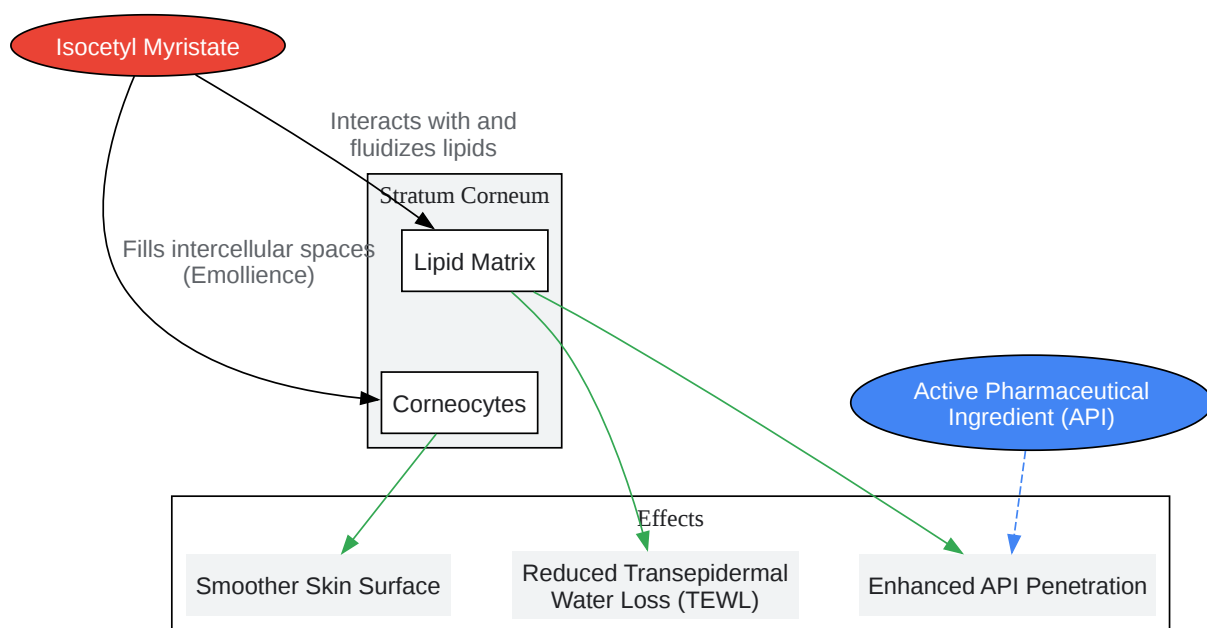
Determination of Physicochemical Properties

Standard analytical methods are employed to determine the physical and chemical properties of **isocetyl myristate**.

- Refractive Index: Measured using a refractometer at a specified temperature, typically 20°C.
- Acid Value: Determined by titrating a known weight of the sample dissolved in a suitable solvent with a standardized solution of potassium hydroxide (KOH) using a colorimetric indicator.
- Saponification Value: Determined by refluxing a known weight of the sample with an excess of alcoholic potassium hydroxide, followed by titration of the excess KOH with a standardized acid.

Mandatory Visualizations

Synthesis Workflow



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